

Application Note: High-Efficiency Iodination Methods for 1H-Indazole-6-Carboxylic Acid

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Compound of Interest

Compound Name: 4-Iodo-1H-indazole-6-carboxylic acid

CAS No.: 1799412-32-0

Cat. No.: B11844498

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Introduction & Strategic Importance

1H-indazole-6-carboxylic acid is a privileged scaffold in drug discovery, frequently utilized in the synthesis of kinase inhibitors and other targeted therapeutics[1]. Functionalizing the C3 position with an iodine atom yields 3-iodo-1H-indazole-6-carboxylic acid, a highly versatile intermediate. This molecule possesses orthogonal reactivity: the C3-iodide serves as a robust handle for palladium-catalyzed cross-couplings (e.g., Suzuki, Sonogashira), while the C6-carboxylic acid can independently undergo amidation or esterification to build molecular complexity[2].

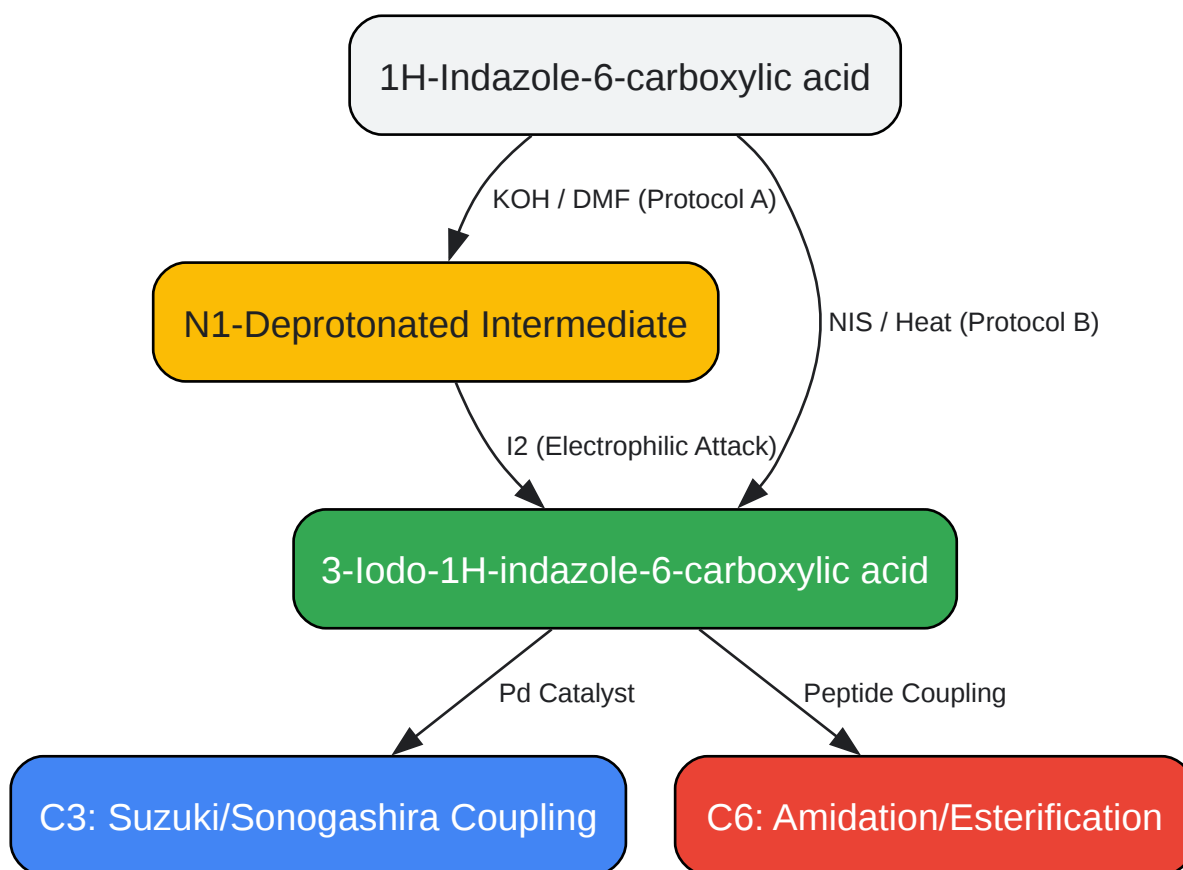
Mechanistic Causality: Why C3?

The regioselective iodination at the C3 position is driven by the intrinsic electronic properties of the indazole bicyclic system. Under basic conditions (e.g., using Potassium Hydroxide, KOH), the relatively acidic N1 proton is removed, generating an indazole anion. This deprotonation significantly increases the electron density of the pyrazole ring via resonance. Consequently, the C3 carbon becomes highly nucleophilic, facilitating a rapid Electrophilic Aromatic

Substitution (SEAr) when exposed to an electrophilic iodine source like I₂ or N-Iodosuccinimide (NIS)[1].

The choice of a polar aprotic solvent, such as N,N-Dimethylformamide (DMF), is critical; it fully solubilizes the organic substrate and the inorganic base while leaving the nucleophilic anion unsolvated and highly reactive.

Experimental Workflows & Logical Relationships



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Iodination pathway and orthogonal functionalization of 1H-indazole-6-carboxylic acid.

Experimental Protocols

Protocol A: Base-Mediated Iodination using I₂/KOH (Scalable Standard)

This method is the industry standard for scale-up due to the low cost of reagents and straightforward isolation via precipitation[3].

Reagents:

- 1H-indazole-6-carboxylic acid: 1.0 eq
- Potassium Hydroxide (KOH, finely crushed): 3.0 - 4.0 eq
- Iodine (I₂): 1.5 - 2.0 eq
- Solvent: Anhydrous DMF
- Quench: Saturated aqueous Sodium Thiosulfate (Na₂S₂O₃)
- Acidification: 1M or 2M HCl

Step-by-Step Procedure:

- Deprotonation: Charge a clean, dry round-bottom flask with 1H-indazole-6-carboxylic acid (1.0 eq) and anhydrous DMF (approx. 10 mL per gram of substrate). Add crushed KOH (4.0 eq) to the solution. Stir the suspension at 25 °C for 30–45 minutes.
 - Causality Insight: Adequate time must be given to ensure complete deprotonation to the highly nucleophilic anionic state.
- Electrophilic Addition: Cool the reaction mixture to 0 °C using an ice bath. Add I₂(2.0 eq) portion-wise to control the mild exotherm.
- Reaction Propagation: Remove the ice bath and allow the mixture to warm to 25 °C. Stir for 3 to 12 hours[3].
- Self-Validation (In-Process Control): Monitor the reaction via LC-MS. The starting material will disappear, and the product will present a distinct [M+H]⁺ peak at m/z 288.9.
- Quenching: Pour the dark reaction mixture into a vigorously stirred solution of saturated aqueous Na₂S₂O₃.

- Causality Insight: The thiosulfate reduces unreacted electrophilic I₂ to water-soluble iodide (I⁻). A successful quench is visually validated when the dark brown/purple color of iodine completely dissipates, leaving a pale yellow or colorless solution.
- Isolation: Slowly add 2M HCl to the aqueous mixture until the pH reaches 3–4. The product, 3-iodo-1H-indazole-6-carboxylic acid, will precipitate as a solid.
- Filtration: Collect the solid via vacuum filtration, wash thoroughly with distilled water to remove residual DMF and inorganic salts, and dry under high vacuum.

Protocol B: Mild Iodination using N-Iodosuccinimide (NIS)

For substrates with base-sensitive functional groups (e.g., if the carboxylic acid is protected as an ester that might hydrolyze under KOH), NIS provides a milder, neutral-to-slightly-acidic alternative^[4].

Step-by-Step Procedure:

- Preparation: Dissolve 1H-indazole-6-carboxylic acid (1.0 eq) in anhydrous DMF.
- Reagent Addition: Add N-Iodosuccinimide (NIS, 1.2 - 1.5 eq) in one portion.
- Heating: Heat the reaction mixture to 80 °C for 2–4 hours^[4].
- Workup: Cool to room temperature, quench with aqueous Na₂S₂O₃, and extract with Ethyl Acetate (EtOAc). Wash the organic layer with brine, dry over Na₂SO₄, and concentrate under reduced pressure.

Quantitative Data Presentation

To assist in route selection, the following table summarizes the operational metrics of both methods.

Parameter	Protocol A (I2/ KOH)	Protocol B (NIS / Heat)
Primary Electrophile	I2	N-Iodosuccinimide (NIS)
Reagent Cost	Low	Moderate
Reaction Temperature	0 °C to 25 °C	80 °C
Regioselectivity (C3)	Excellent	Excellent
Scalability	High (Multi-gram to Kilogram)	Moderate (Gram scale)
Isolation Method	Simple aqueous precipitation	Liquid-liquid extraction
Functional Group Tolerance	Poor for base-sensitive groups	Good for base-sensitive groups

References

- Synthesis and biological evaluation of indazole derivatives as anti-cancer agents Source: RSC Advances URL:[1](#)
- Methyl 6-Iodo-1H-indazole-3-carboxylate Source: Benchchem URL:[2](#)
- 4-HETEROARYL SUBSTITUTED BENZOIC ACID COMPOUNDS AS RORgammaT INHIBITORS AND USES THEREOF (EP 2884981 B) Source: Google Patents / European Patent Office URL:[3](#)
- Preparation of tetrahydroindazole derivatives as novel diacylglyceride o-acyltransferase 2 inhibitors (WO2022140169A1) Source: Google Patents URL:[4](#)

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Sources

- [1. pubs.rsc.org \[pubs.rsc.org\]](https://pubs.rsc.org)

- [2. benchchem.com \[benchchem.com\]](#)
- [3. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [4. WO2022140169A1 - Preparation of tetrahydroindazole derivatives as novel diacylglyceride o-acyltransferase 2 inhibitors - Google Patents \[patents.google.com\]](#)
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